

Decyl Glucoside: A Comprehensive Technical Guide for Scientific Professionals

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Decyl glucoside

CAS No.: 54549-25-6

Cat. No.: B1670169

[Get Quote](#)

An In-depth Whitepaper on the Chemical Identity, Properties, and Applications of a Versatile Non-ionic Surfactant

Introduction

Decyl glucoside is a non-ionic surfactant belonging to the alkyl polyglucoside (APG) family, a class of surfactants synthesized from renewable resources.[1] It is produced through the reaction of glucose, typically derived from corn starch, with a fatty alcohol, decanol, which is sourced from coconut or palm kernel oil.[2][3] This synthesis results in a molecule with a hydrophilic glucose head and a hydrophobic decyl tail, enabling it to effectively lower surface tension.[2] Renowned for its mildness, excellent foaming capacity, and biodegradability, **decyl glucoside** has become a staple ingredient in a wide array of applications, from personal care products to pharmaceutical formulations and research protocols.[2][4] This guide provides a detailed technical overview of **decyl glucoside**, focusing on its fundamental chemical identifiers, physicochemical properties, synthesis, and diverse applications relevant to researchers, scientists, and drug development professionals.

Chemical and Physical Data

A precise understanding of a compound's chemical identity is paramount for its appropriate application and for ensuring reproducibility in experimental settings. **Decyl glucoside** is identified by several CAS (Chemical Abstracts Service) numbers, which can denote specific

isomers or oligomeric mixtures. The most commonly cited molecular formula is C₁₆H₃₂O₆.^[5]
^[6]

Identifier	Value	Source(s)
Molecular Formula	C ₁₆ H ₃₂ O ₆	^[5] ^[6] ^[7]
Molecular Weight	320.42 g/mol	^[6] ^[8] ^[9]
Primary CAS Number	58846-77-8	^[4] ^[5] ^[8] ^[9]
Additional CAS Numbers	68515-73-1, 141464-42-8, 54549-25-6	^[2] ^[6] ^[7]
Appearance	Pale yellow, clear to slightly cloudy liquid	^[6]
pH (10% solution)	11.5-12.5	^[6] ^[10]
Solubility	Freely soluble in water	^[6]

It is crucial for researchers to note the specific CAS number provided on a product's technical data sheet to ensure the use of the correct grade and composition for their intended application.

Molecular Structure

The molecular architecture of **decyl glucoside** is central to its function as a surfactant. The structure consists of a ten-carbon alkyl chain (decyl group) linked to a glucose ring via a glycosidic bond. This amphiphilic nature, with a hydrophobic tail and a hydrophilic head, allows it to orient at interfaces, reducing surface tension and facilitating the mixing of immiscible phases.

Caption: Molecular structure of n-decyl-β-D-glucopyranoside.

Synthesis of Decyl Glucoside

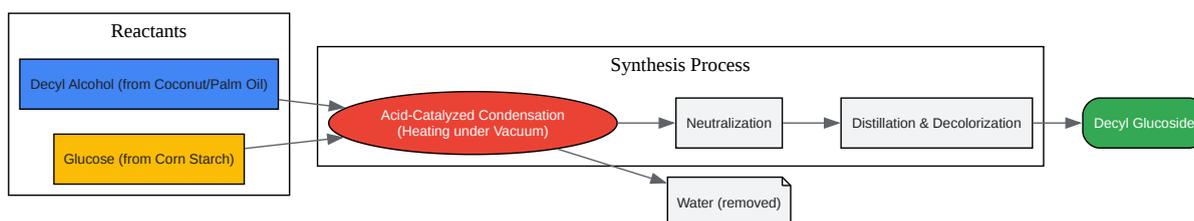
The industrial production of **decyl glucoside** is typically achieved through a "one-step" or "two-step" synthesis process.^[11]

One-Step Synthesis Protocol

The direct glycosylation, or "one-step" method, is the more common approach.[11] This process involves the direct reaction of glucose with decyl alcohol.

Methodology:

- **Reactant Preparation:** Glucose (often as a concentrated syrup) and decyl alcohol are charged into a reactor.[11]
- **Catalysis:** An acid catalyst is introduced to facilitate the reaction.
- **Condensation Reaction:** The mixture is heated under vacuum to promote the condensation reaction, where water is formed as a byproduct and removed.[11]
- **Neutralization and Purification:** The reaction mixture is then neutralized. Excess decyl alcohol is removed through distillation.[11]
- **Decolorization and Filtration:** The final product is often decolorized and filtered to achieve the desired purity and appearance.[11]



[Click to download full resolution via product page](#)

Caption: One-step synthesis workflow for **decyl glucoside** production.

Applications in Research and Development

Decyl glucoside's unique properties make it a valuable tool in various scientific and drug development contexts.

As a Solubilizing Agent and Emulsifier

In pharmaceutical formulations, particularly for topical applications, **decyl glucoside** serves as an excellent solubilizing agent for hydrophobic drugs, enhancing their delivery and bioavailability.^[12] Its ability to form stable emulsions is also leveraged in the creation of creams and lotions.

In Cell Biology and Proteomics

As a non-ionic detergent, **decyl glucoside** is employed for the solubilization of membrane proteins. Its mild nature helps to maintain the native structure and function of proteins during extraction and purification, which is critical for structural and functional studies.

As a Stabilizer in Nanosuspensions

Research has shown that **decyl glucoside** can be an effective stabilizer in the formation of nanosuspensions for dermal delivery of active compounds.^[13] This application is particularly relevant in the development of advanced drug delivery systems.

In Analytical Chemistry

Decyl glucoside can be used as a standard for the calibration of chromatographic methods like High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC).^[12] It is also utilized in Reverse Phase HPLC (RP-HPLC) to study the retention behavior of non-ionic surfactants.^[12]

As a Synergist in Agrochemical Formulations

In the field of agricultural science, **decyl glucoside** acts as a pesticide synergist.^[14] It improves the dispersion and emulsification of pesticides, enhances their spread on crop surfaces, and increases the permeability of the active ingredients, thereby boosting their efficacy.^[14]

Safety and Handling

Decyl glucoside is generally considered to be a mild and low-toxicity ingredient.[10] The Cosmetic Ingredient Review (CIR) Expert Panel has assessed **decyl glucoside** and other alkyl glucosides and concluded them to be safe for use in cosmetics when formulated to be non-irritating.[10][15] However, as with any chemical, proper handling procedures should be followed.

General Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves and eye protection. [16]
- In case of eye contact, rinse cautiously with water for several minutes.[16]
- For skin contact, wash the affected area with plenty of water.[17]
- Ensure adequate ventilation in the handling area.
- Store in a cool, dry place away from sources of ignition.[17]

While **decyl glucoside** is known for its mildness, rare cases of allergic contact dermatitis have been reported in individuals with hypersensitivity.[4][18]

Conclusion

Decyl glucoside is a versatile and biodegradable non-ionic surfactant with a well-defined chemical profile. Its synthesis from renewable resources, coupled with its mildness and excellent performance characteristics, has led to its widespread adoption in various scientific and industrial fields. For researchers and drug development professionals, a thorough understanding of its chemical identifiers, molecular structure, and functional properties is essential for its effective and safe application in creating innovative and reliable products and protocols.

References

- **Decyl Glucoside** (Plant-Derived) | Reviews: Benefits, Concerns, Sourcing & Skin Suitability. (n.d.).

- Decoding **Decyl Glucoside**: A Deep Dive into Its Properties and Applications. (n.d.). Retrieved from [[Link](#)]
- **DECYL GLUCOSIDE**. (n.d.). Ataman Kimya. Retrieved from [[Link](#)]
- The use of **decyl glucoside** pesticide synergist. (2024, May 13). Retrieved from [[Link](#)]
- **DECYL GLUCOSIDE** – Artekas Innovation® Chemistry. (n.d.). Retrieved from [[Link](#)]
- Fiume, M. M., et al. (2013). Safety Assessment of **Decyl Glucoside** and Other Alkyl Glucosides as Used in Cosmetics. International Journal of Toxicology, 32(5_suppl), 22S-48S. Retrieved from [[Link](#)]
- **DECYL GLUCOSIDE** (CAPRYL GLYCOSIDE). (n.d.). Ataman Kimya. Retrieved from [[Link](#)]
- Fiume, M. M., et al. (2013). Safety Assessment of **Decyl Glucoside** and Other Alkyl Glucosides as Used in Cosmetics. International Journal of Toxicology. Retrieved from [[Link](#)]
- **Decyl glucoside**. (n.d.). In Wikipedia. Retrieved from [[Link](#)]
- **Decyl glucoside** as a sustainable surfactant for cosmetic formulations: environmental stability under hardness, pH, and temperature variations. (2026, January 6). PubMed Central. Retrieved from [[Link](#)]
- Preparation method of decyl glucopyranoside. (n.d.). Google Patents.
- SAFETY DATA SHEET **DECYL GLUCOSIDE**. (n.d.). Natural Bulk Supplies. Retrieved from [[Link](#)]
- Safety Data Sheet - **Decyl Glucoside**. (n.d.). Chemistry Connection. Retrieved from [[Link](#)]
- The Production of **Decyl Glucoside** by Kemar Brimm on Prezi. (n.d.). Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Decyl glucoside as a sustainable surfactant for cosmetic formulations: environmental stability under hardness, pH, and temperature variations - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. nbinno.com \[nbinno.com\]](#)
- [3. Decyl glucoside - Wikipedia \[en.wikipedia.org\]](#)
- [4. skinethix.com \[skinethix.com\]](#)
- [5. caymanchem.com \[caymanchem.com\]](#)
- [6. usbio.net \[usbio.net\]](#)
- [7. atamankimya.com \[atamankimya.com\]](#)
- [8. CAS 58846-77-8: Decyl glucoside | CymitQuimica \[cymitquimica.com\]](#)
- [9. parchem.com \[parchem.com\]](#)
- [10. specialchem.com \[specialchem.com\]](#)
- [11. CN102786558A - Preparation method of decyl glucopyranoside - Google Patents \[patents.google.com\]](#)
- [12. bocsci.com \[bocsci.com\]](#)
- [13. cir-safety.org \[cir-safety.org\]](#)
- [14. The use of decyl glucoside pesticide synergist \[aозunchem.com\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. chemistryconnection.com \[chemistryconnection.com\]](#)
- [17. naturalbulksupplies.com \[naturalbulksupplies.com\]](#)
- [18. Decyl glucoside: A Non-ionic surfactant_Chemicalbook \[chemicalbook.com\]](#)
- To cite this document: BenchChem. [Decyl Glucoside: A Comprehensive Technical Guide for Scientific Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1670169#decyl-glucoside-cas-number-and-molecular-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com